

# Disperse Red 278 chemical structure and properties

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## Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B15554066

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## An In-depth Technical Guide to Disperse Red 278

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of the monoazo dye, **Disperse Red 278**. The information is intended for researchers, scientists, and professionals in drug development and related fields.


## Chemical Identity

**Disperse Red 278** is a synthetic dye characterized by the following identifiers:

Identifier	Value
C.I. Name	Disperse Red 278[1][2]
C.I. Number	113386[1][2]
CAS Registry Number	68248-10-2, 61355-92-8[2]
IUPAC Name	methyl 3-[3-acetamido-N-(3-methoxy-3-oxopropyl)-4-[(4-nitrophenyl)diazenyl]anilino]propanoate[3]
Synonyms	Red P-4G, C.I. Disperse Red 278 press cake, beta-Alanine, N-(3-(acetlamino)-4-(2-(4-nitrophenyl)diazenyl)phenyl)-N-(3-methoxy-3-oxopropyl)-, methyl ester[4][5]

## Chemical Structure

The chemical structure of **Disperse Red 278** is presented below. It is classified as a monoazo dye.<sup>[1][2]</sup>

 Chemical Structure of Disperse Red 278

## Physicochemical Properties

A summary of the known physical and chemical properties of **Disperse Red 278** is provided in the table below. It is important to note that specific quantitative data for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>25</sub> N <sub>5</sub> O <sub>7</sub> <sup>[1][2]</sup>
Molecular Weight	471.46 g/mol <sup>[1][2]</sup>
Physical Appearance	Red powder <sup>[3][6]</sup>
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

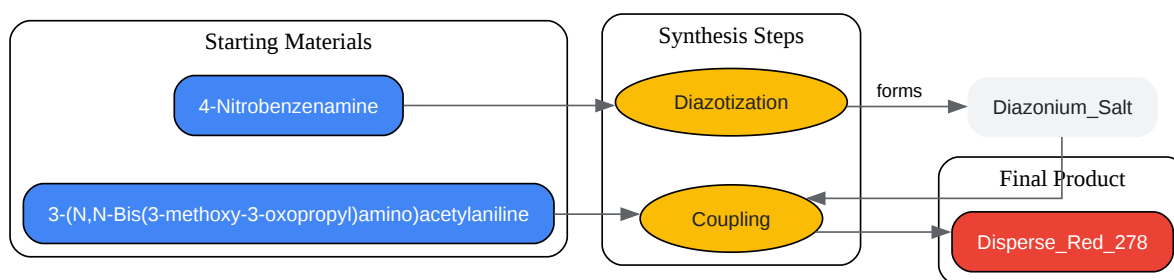
## Fastness Properties

**Disperse Red 278** exhibits good to excellent fastness properties on polyester fabric, as detailed in the following table. The ratings are based on the ISO standards.

Fastness Test	Rating
Light Fastness	5[1][3]
Washing Fastness (Fading)	5[1][3]
Washing Fastness (Staining)	5[1][3]
Ironing Fastness (Fading)	5[1][3]
Ironing Fastness (Staining)	4-5[1][3]
Dry Fastness (Fading)	5[3]
Dry Fastness (Staining)	4-5[3]

## Synthesis

The manufacturing process for **Disperse Red 278** involves a diazo coupling reaction.[1] The synthesis pathway begins with the diazotization of 4-nitrobenzenamine. This is followed by the coupling of the resulting diazonium salt with 3-(N,N-Bis(3-methoxy-3-oxopropyl)amino)acetylaniline to yield the final **Disperse Red 278** dye.[1]



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Synthesis workflow of **Disperse Red 278**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, characterization, or application of **Disperse Red 278** are not extensively available in the public domain. The general procedure for the synthesis of similar azo dyes involves the diazotization of an aromatic amine in an acidic medium with sodium nitrite at low temperatures (0-5 °C), followed by the addition of this diazonium salt solution to a solution of the coupling component. The reaction mixture is typically stirred for several hours, and the precipitated dye is then filtered, washed, and dried.

## Safety and Handling

Specific toxicological data for **Disperse Red 278** is not currently available. However, as with any chemical powder, appropriate safety precautions should be taken to minimize exposure. It is recommended to handle **Disperse Red 278** in a well-ventilated area and to use personal protective equipment (PPE) such as gloves, safety glasses, and a dust mask to avoid skin contact and inhalation.

## Applications

**Disperse Red 278** is primarily used as a disperse dye for coloring synthetic fibers.<sup>[1]</sup> Its main applications include the dyeing and printing of polyester and polyester/cotton blended fabrics.<sup>[1][6]</sup> It is also suitable for use in plasma printing and for dyeing polyester superfine fibers.<sup>[1]</sup>

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Red 278 Red C-4G 200% Textile Disperse Dyes - Disperse Red 278, Red C-4G | Made-in-China.com [m.made-in-china.com]
- 3. China Biggest C.I. Disperse Red 278 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 4. 68248-10-2 CAS MSDS (Disperse Red 278) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 5. chembk.com [chembk.com]
- 6. Disperse red 278 TDS|Disperse red 278 from Chinese supplier and producer - DISPERSE RED DYES - Enoch dye [enochdye.com]
- To cite this document: BenchChem. [Disperse Red 278 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554066#disperse-red-278-chemical-structure-and-properties]

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